

# In-depth Technical Guide: 2-(5-Bromothiophen-2-yl)piperazine

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## Compound of Interest

Compound Name: 2-(5-Bromothiophen-2-yl)piperazine

Cat. No.: B049163

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CAS Number: 111760-29-3

This technical guide provides a comprehensive overview of **2-(5-Bromothiophen-2-yl)piperazine**, a heterocyclic compound of interest to researchers and professionals in drug development. The guide covers its chemical properties, potential synthesis routes, known biological activities of related compounds, and a list of potential suppliers.

## Chemical Data Summary

Property	Value	Reference
CAS Number	111760-29-3	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BrN <sub>2</sub> S	[3]
Molecular Weight	247.16 g/mol	[3]
Appearance	White to off-white solid	
Purity	Typically ≥95%	[3]
Storage	Store in a cool, dry place	[3]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(5-Bromothiophen-2-yl)piperazine** is not readily available in the public domain, a potential synthetic route can be inferred from general methods for the preparation of similar piperazine derivatives. A plausible approach involves the nucleophilic substitution of a suitable bromothiophene precursor with piperazine.

One patented method for the synthesis of piperazine-substituted benzothiophenes involves the reaction of a brominated thiophene derivative with piperazine in the presence of a palladium catalyst and a phosphine ligand.[3] This suggests a potential pathway for the synthesis of **2-(5-Bromothiophen-2-yl)piperazine**.

#### Hypothetical Synthetic Pathway:

A likely precursor for this synthesis is 2,5-dibromothiophene. The reaction would involve a selective nucleophilic substitution of one of the bromine atoms by piperazine.

#### General Experimental Protocol (Illustrative)

To a solution of 2,5-dibromothiophene in a suitable aprotic solvent (e.g., toluene, dioxane), an excess of piperazine is added. A palladium catalyst, such as  $\text{Pd}_2(\text{dba})_3$  (tris(dibenzylideneacetone)dipalladium(0)), and a phosphine ligand, for instance, (R)-(+)-2,2'-Bis(diphenylphosphino)-1,1'-binaphthyl (BINAP), are introduced. The reaction mixture is heated under an inert atmosphere (e.g., nitrogen or argon) for a specified period. After completion, the reaction is quenched, and the product is extracted using an organic solvent. Purification is typically achieved through column chromatography.

It is important to note that optimization of reaction conditions, including temperature, reaction time, and the specific catalyst-ligand system, would be necessary to achieve a good yield and purity of the final product.

## Biological Activity and Potential Applications

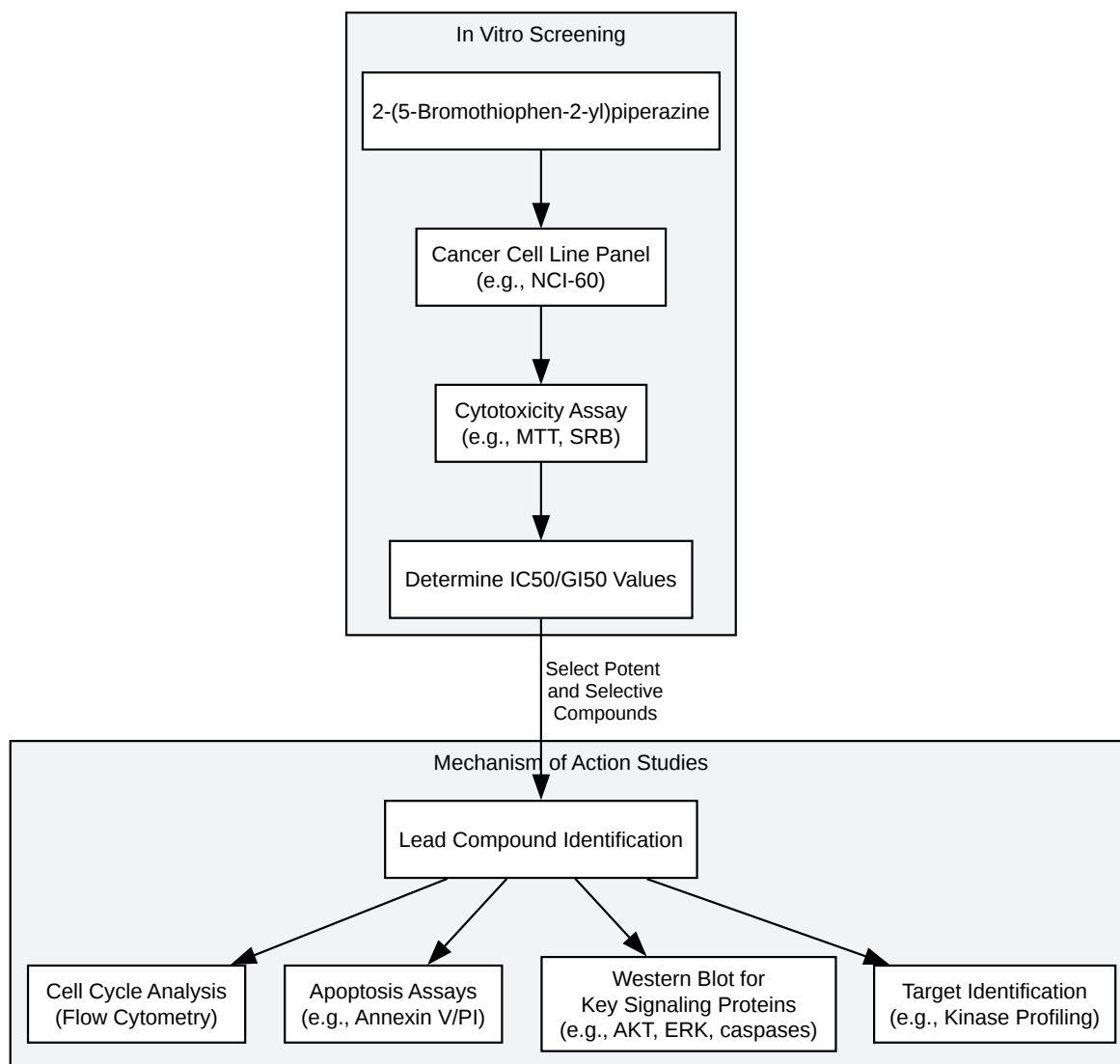
The biological activity of **2-(5-Bromothiophen-2-yl)piperazine** has not been extensively characterized in publicly available literature. However, the piperazine moiety is a well-established pharmacophore found in numerous drugs with a wide range of therapeutic applications.[4][5] Derivatives of piperazine have shown significant activity in several areas:

- **Central Nervous System (CNS) Disorders:** Many piperazine-containing compounds act as ligands for various CNS receptors, including serotonergic and dopaminergic receptors, making them valuable in the treatment of mental health disorders.[6]
- **Anticancer Activity:** Several piperazine derivatives have demonstrated potent anticancer properties.[7] Mechanistic studies on some of these compounds have revealed their ability to interfere with critical signaling pathways in cancer cells, such as the PI3K/AKT, Src family kinases, and BCR-ABL pathways, ultimately leading to apoptosis.
- **Antimicrobial and Anthelmintic Properties:** The piperazine scaffold is also a key component in various antimicrobial and anthelmintic drugs.[5]

Given the prevalence of the piperazine core in bioactive molecules, **2-(5-Bromothiophen-2-yl)piperazine** represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Structure-activity relationship (SAR) studies of related 2-(thiophen-2-yl)piperazine derivatives could provide insights into how modifications of the thiophene and piperazine rings influence biological activity.

## Signaling Pathway and Experimental Workflow Diagrams

As the specific signaling pathways modulated by **2-(5-Bromothiophen-2-yl)piperazine** are not yet elucidated, a generalized workflow for screening its potential anticancer activity is presented below.



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Caption: A generalized workflow for evaluating the anticancer potential of **2-(5-Bromothiophen-2-yl)piperazine**.

## Potential Suppliers

A number of chemical suppliers offer **2-(5-Bromothiophen-2-yl)piperazine** for research purposes. The following table provides a non-exhaustive list of potential vendors. Researchers are advised to verify the purity and availability from the respective suppliers.

Supplier	Location
AKSci	California, USA[3]
ChemicalBook	International
BLDpharm	International
MolPort	International
Sigma-Aldrich	International
Triumph Interchem	Hyderabad, India[8]
Shree Ganesh Chemicals	India[9]
TradeIndia (aggregator)	India[10]

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## References

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